

# Essential Safety and Operational Guide for 4-Octylphenol-d17

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Compound of Interest		
Compound Name:	4-Octylphenol-d17	
Cat. No.:	B1142874	Get Quote

This document provides immediate and essential safety protocols, handling procedures, and disposal plans for **4-Octylphenol-d17**, tailored for researchers, scientists, and professionals in drug development.

### **Physicochemical and Hazard Information**

Proper handling of **4-Octylphenol-d17** requires a clear understanding of its physical properties and potential hazards. This deuterated compound is a solid, appearing as an off-white to yellow substance.[1] Key quantitative data is summarized below for easy reference.

Property	Value
Physical State	Solid[1]
Appearance	Off-white to yellow[1]
Molecular Weight	223.43 g/mol [2][3]
Melting Point	44 - 45 °C (111 - 113 °F)[1]
Boiling Point	150 °C (302 °F) at 5 hPa[1]
Flash Point	113 °C (235 °F)[1]
Solubility	Slightly soluble in Chloroform, Methanol[3]

Hazard Summary



Hazard	Description
Eye Contact	Causes serious eye damage.[1]
Skin Contact	May be harmful if absorbed through the skin and causes severe skin burns.[1]
Inhalation	May be harmful if inhaled and can cause respiratory tract irritation.[1]
Ingestion	May be harmful if swallowed.[1]

## **Personal Protective Equipment (PPE) Protocol**

A multi-layered approach to personal protection is mandatory when handling **4-Octylphenol-d17** to mitigate exposure risks. The following table outlines the required PPE.

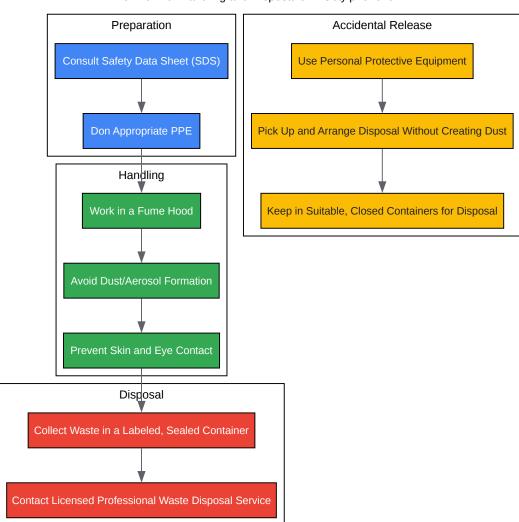


Body Part	Required PPE	Specification
Eyes/Face	Safety glasses with side- shields or face shield	Must conform to NIOSH (US) or equivalent standards.
Hands	Chemical-resistant gloves	Dispose of contaminated gloves after use in accordance with good laboratory practices.
Body	Protective clothing	Impervious clothing is required. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory	Fume hood or approved respirator	Use in a well-ventilated area, preferably a laboratory fume hood.[1] If a respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US).[1]

## **Procedural Workflow for Handling and Disposal**

The following diagram illustrates the standard operating procedure for the safe handling and disposal of **4-Octylphenol-d17**. Adherence to these steps is critical to ensure personnel safety and environmental protection.





Workflow for Handling and Disposal of 4-Octylphenol-d17

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Safe handling workflow for **4-Octylphenol-d17**.



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### **Detailed Experimental Protocols**

Storage: Store **4-Octylphenol-d17** at room temperature in a dry, well-ventilated area.[1] Keep the container tightly closed to prevent contamination and exposure to moisture.

#### Handling:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS). Ensure all necessary PPE is correctly donned.
- Working Environment: All handling of 4-Octylphenol-d17 must be conducted within a certified laboratory fume hood to minimize inhalation exposure.[1]
- Manipulation: When weighing or transferring the compound, do so carefully to avoid the formation of dust and aerosols.[1] Avoid all direct contact with skin and eyes.[1]

Accidental Release Measures: In the event of a spill, ensure adequate ventilation and wear appropriate PPE.[1] Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[1] Do not allow the product to enter drains.[1]

Disposal Plan: All waste containing **4-Octylphenol-d17** must be treated as hazardous.

- Collect all contaminated materials (e.g., gloves, wipes, and the chemical itself) in a designated, sealed, and clearly labeled waste container.
- Dispose of the material through a licensed professional waste disposal service.[1] Do not dispose of it with regular laboratory trash.

### **First Aid Procedures**

Immediate and appropriate first aid is crucial in the event of exposure.



Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes.[1] Remove contact lenses if present and easy to do so. Continue rinsing.  Seek immediate medical attention.[1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing.  Seek medical attention.[1][4]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[1]

In all cases of exposure, it is imperative to show the Safety Data Sheet to the attending medical professional.[1]

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### References

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